

Essential Safety and Logistics for Handling FGFR1 Inhibitor-13

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Compound of Interest		
Compound Name:	FGFR1 inhibitor-13	
Cat. No.:	B281776	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of potent compounds like **FGFR1** inhibitor-13 is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **FGFR1** inhibitor-13 is not publicly available, data from a structurally similar compound, FGFR1 inhibitor-17, indicates that this class of compounds should be handled with care.[1] The primary hazards are associated with ingestion, skin and eye contact, and inhalation.[1] Therefore, a comprehensive PPE strategy is crucial.

Recommended Personal Protective Equipment:



PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting, compliant with NIOSH (US) or EN 166 (EU) standards.[1]
Face Shield	8-inch minimum, to be used in conjunction with safety goggles.[1]	
Hand Protection	Gloves	Inspected prior to use, disposable, and compliant with EU Directive 89/686/EEC and EN 374 standard.[1] Use proper glove removal technique.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for spill cleanup.
Body Protection	Laboratory Coat	Standard laboratory coat.
Additional Protection	For larger quantities or potential for splashing, consider chemical-resistant aprons or suits.	

Operational Handling and Storage

Safe operational procedures are fundamental to minimizing exposure risk.

Handling Protocol:

 Preparation: Before handling, ensure all necessary PPE is donned correctly. Review the complete Safety Data Sheet (SDS) for similar compounds if one for the specific inhibitor is unavailable.[2]



- Work Area: Conduct all handling of the solid compound and stock solutions within a certified chemical fume hood to avoid inhalation of dust or vapors.[1]
- Weighing: If weighing the solid form, do so in a ventilated balance enclosure or a fume hood.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to prevent splashing. Pemigatinib, another FGFR inhibitor, is soluble in DMSO and dimethyl formamide (DMF).[2]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[1][2]
- Post-Handling: Thoroughly wash hands and any exposed skin after handling, even if gloves were worn.[1][2] Dispose of contaminated gloves and other disposable PPE as hazardous waste.

Storage:

- Store **FGFR1** inhibitor-13 at room temperature in the continental US, though this may vary elsewhere.[3]
- Keep the container tightly closed in a dry and well-ventilated place.

Disposal Plan

Proper disposal of **FGFR1** inhibitor-13 and associated waste is critical to prevent environmental contamination and accidental exposure.

Disposal Protocol:

- Waste Segregation: Segregate all waste contaminated with FGFR1 inhibitor-13, including unused compound, solutions, contaminated PPE (gloves, pipette tips, etc.), and empty containers.
- Waste Containers: Use clearly labeled, sealed, and suitable containers for hazardous chemical waste.
- Spill Management: In case of a spill, soak up the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.



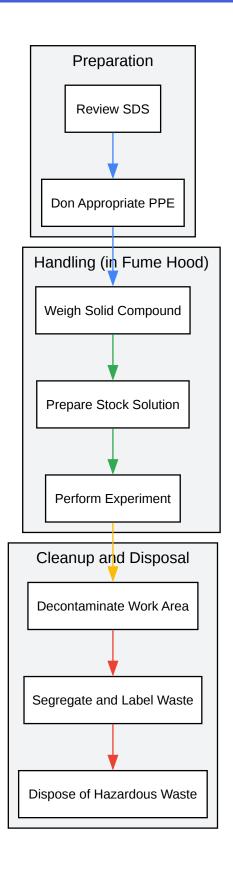
[1] Do not let the product enter drains.[1]

 Disposal Vendor: All waste must be disposed of by a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **FGFR1** inhibitor-13 in a laboratory setting.





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Caption: Workflow for Safe Handling of FGFR1 Inhibitor-13.



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References

- 1. download [amadischem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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